

Technical Dossier: 4-[(2,4-dichlorobenzyl)oxy]benzaldehyde and Its Isomers

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Compound of Interest

Compound Name: 4-[(2,4-dichlorobenzyl)oxy]benzaldehyde

Cat. No.: B187626

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed summary of the available chemical identifier information for **4-[(2,4-dichlorobenzyl)oxy]benzaldehyde** and its closely related structural isomer. Due to the apparent rarity of the specified compound in public chemical databases, this guide also includes confirmed data for a commercially available isomer to facilitate further research and procurement.

Compound Identification

A thorough search of chemical databases indicates that while the IUPAC name for **4-[(2,4-dichlorobenzyl)oxy]benzaldehyde** can be systematically determined, a registered CAS number is not readily available. This suggests the compound is not widely cataloged. However, comprehensive data is available for the structural isomer, 2-[(2,4-dichlorobenzyl)oxy]benzaldehyde.

The systematically derived IUPAC name for the requested compound is 4-[(2,4-dichlorophenyl)methoxy]benzaldehyde.

For comparative purposes and to aid in further investigation, the verified identification data for a key isomer is provided below.

Data Summary

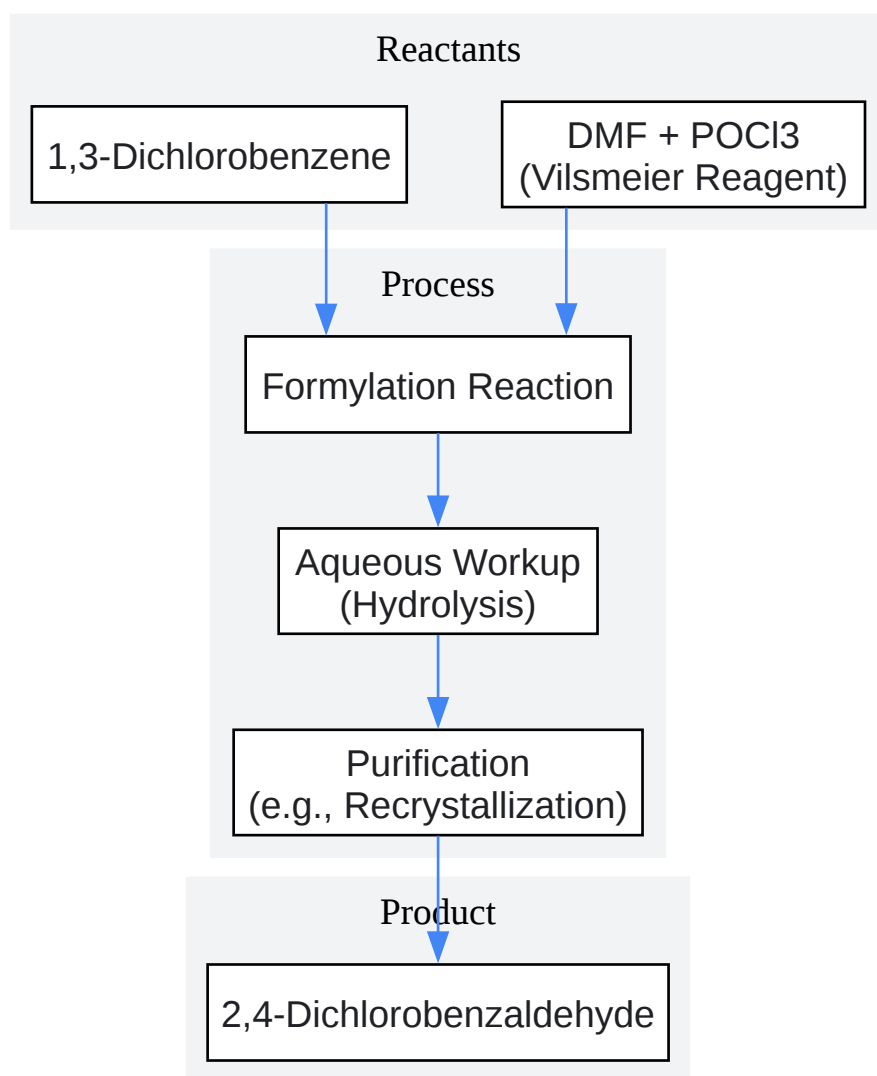
The following table summarizes the IUPAC name and CAS number for a closely related and cataloged isomer.

Compound Name	IUPAC Name	CAS Number
2-[(2,4-dichlorobenzyl)oxy]benzaldehyde	2-[(2,4-dichlorophenyl)methoxy]benzaldehyde	52803-60-8 ^[1]

Experimental Protocols

Detailed experimental protocols for the synthesis of precursors to these compounds, such as 2,4-dichlorobenzaldehyde, can be found in various chemical literature and patents. One common method is the Vilsmeier-Haack reaction, which involves the formylation of an aromatic ring.

General Workflow for Precursor Synthesis (Vilsmeier-Haack Reaction):



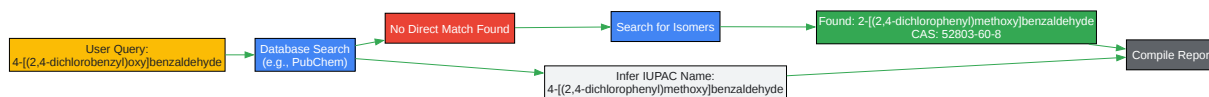
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A generalized workflow for the synthesis of 2,4-dichlorobenzaldehyde.

The subsequent etherification with the appropriate dichlorobenzyl halide would yield the final product. The specific positional outcome (ortho, meta, or para-substitution) is determined by the choice of starting materials and reaction conditions.

Logical Data Retrieval Pathway

The process for identifying the requested chemical information involved a structured query of public chemical databases.



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Logical workflow for the identification of the requested compound and its isomers.

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References

- 1. 2-((2,4-Dichlorobenzyl)oxy)benzaldehyde | C₁₄H₁₀Cl₂O₂ | CID 735454 - PubChem [pubchem.ncbi.nlm.nih.gov]
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